

# Technical Support Center: Cleaning Fluorinert™ FC-40 from Microfluidic Devices

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## Compound of Interest

Compound Name: Fluorinert FC-40

Cat. No.: B2550581

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for effectively cleaning Fluorinert™ FC-40 from microfluidic devices.

## Troubleshooting Guides

### Issue 1: Residual FC-40 in Channels After Evaporation

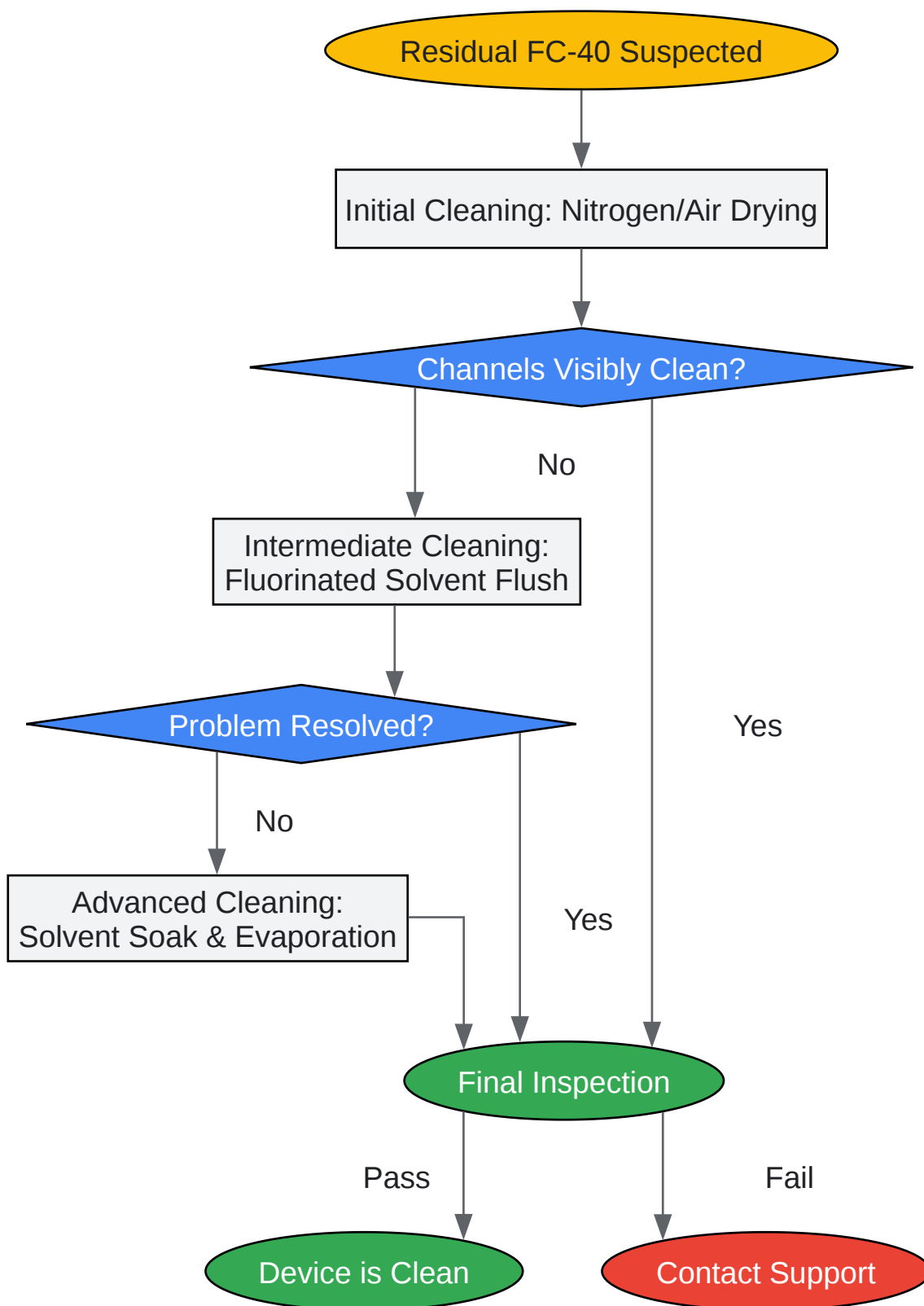
Symptoms:

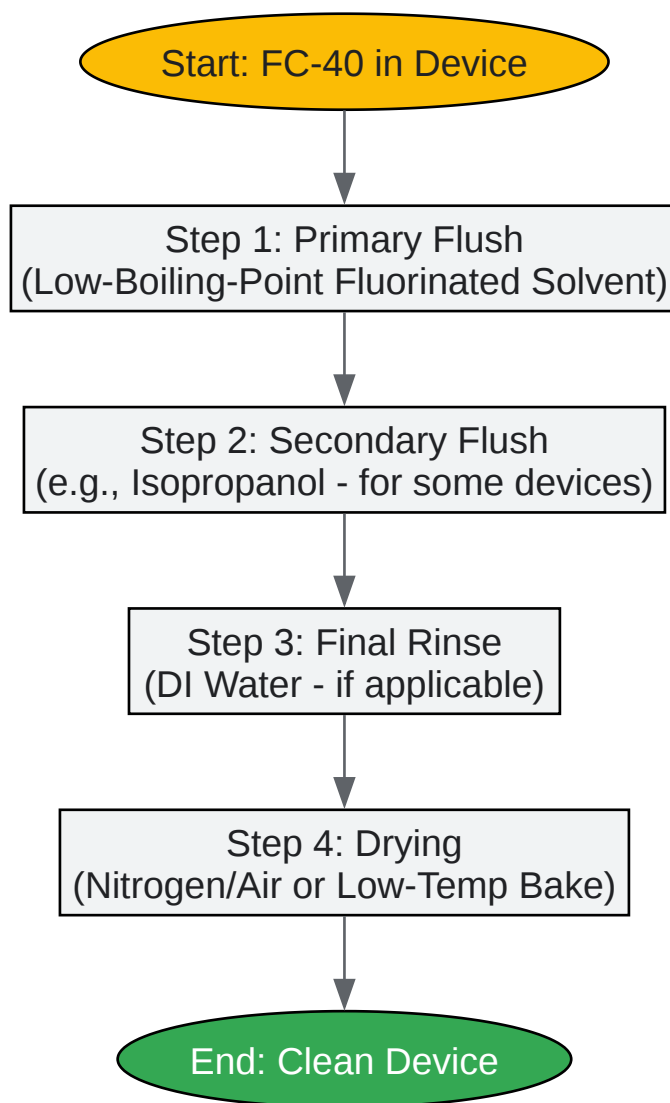
- Droplets from a subsequent aqueous phase appear distorted or do not flow smoothly.
- Optical detection is impaired by a film or residue.
- Inconsistent experimental results compared to a clean device.

Root Cause Analysis and Solutions:

Fluorinert™ FC-40 is a high-boiling-point liquid (165°C) and may not fully evaporate from enclosed microchannels at room temperature and atmospheric pressure, especially in complex or dead-ended geometries.<sup>[1]</sup>

Logical Troubleshooting Workflow:





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## References

- 1. multimedia.3m.com [multimedia.3m.com]
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